Technical Support Center: Stability & Storage of 2-(Diallylamino)nicotinic Acid

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Compound of Interest

Compound Name:	*2-(Diallylamino)nicotinic acid*
CAS No.:	*1019461-28-9*
Cat. No.:	*B1385718*

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Current Status: Operational Ticket ID: TCH-SUP-2DA-NIC Assigned Specialist: Senior Application Scientist

Executive Summary & Compound Profile

2-(Diallylamino)nicotinic acid is a critical intermediate, often utilized in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) like Niflumic acid. Its structure features a pyridine core functionalized with a carboxylic acid at position 3 and a diallylamino group at position 2.

While the nicotinic acid core is relatively robust, the diallylamino moiety introduces significant instability. The allyl groups (

) are electron-rich and susceptible to oxidative stress and radical-induced polymerization, while the pyridine ring induces photosensitivity. This guide provides a self-validating storage protocol to prevent the common degradation pathways: N-oxidation, oxidative cleavage, and photolytic polymerization.

Compound Snapshot

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Property	Specification
Chemical Structure	Pyridine ring, 3-COOH, 2-
Primary Risk	Oxidative degradation & Photolysis
Appearance (Pure)	White to off-white crystalline powder
Appearance (Degraded)	Yellow to brown sticky solid
Storage Class	-20°C, Hygroscopic, Light Sensitive, Air Sensitive

The Degradation Matrix (Diagnosis)

Before implementing a storage protocol, use this matrix to diagnose the current state of your material.

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Symptom	Probable Cause	Mechanism	Recovery Potential
Yellow Discoloration	Photo-oxidation	UV light excites the pyridine ring, generating radicals that attack the allyl double bonds.	Moderate: Recrystallization may salvage the core acid.
Caking / Clumping	Moisture Absorption	Formation of hydrates or zwitterionic rearrangement (proton transfer from COOH to N).	High: Vacuum drying (desiccation) usually restores flowability.
Insoluble Residue	Polymerization	Radical cross-linking of allyl groups (often catalyzed by trace peroxides or heat).	Low: Polymerized material is irreversible. Filtration required.
Acrid/Fishy Odor	Hydrolysis/Cleavage	Breakdown of the amine linkage, releasing free diallylamine or degradation byproducts.	None: Discard material.

Mechanistic Insight: The "Allyl-Amine" Vulnerability

To trust the protocol, you must understand the enemy. The degradation of **2-(Diallylamino)nicotinic acid** is driven by two competing pathways.

Pathway A: Oxidative Instability

The nitrogen atom at position 2 activates the allyl groups. Atmospheric oxygen can attack the electron-rich alkenes or the nitrogen itself, leading to N-oxides or epoxides. This process is autocatalytic; once peroxides form, they accelerate further degradation.

Pathway B: Photolytic Radical Formation

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Nicotinic acid derivatives absorb UV light. In the presence of the diallyl group, absorbed energy can cleave weak bonds or generate radicals, initiating a chain reaction that cross-links the allyl tails (polymerization).

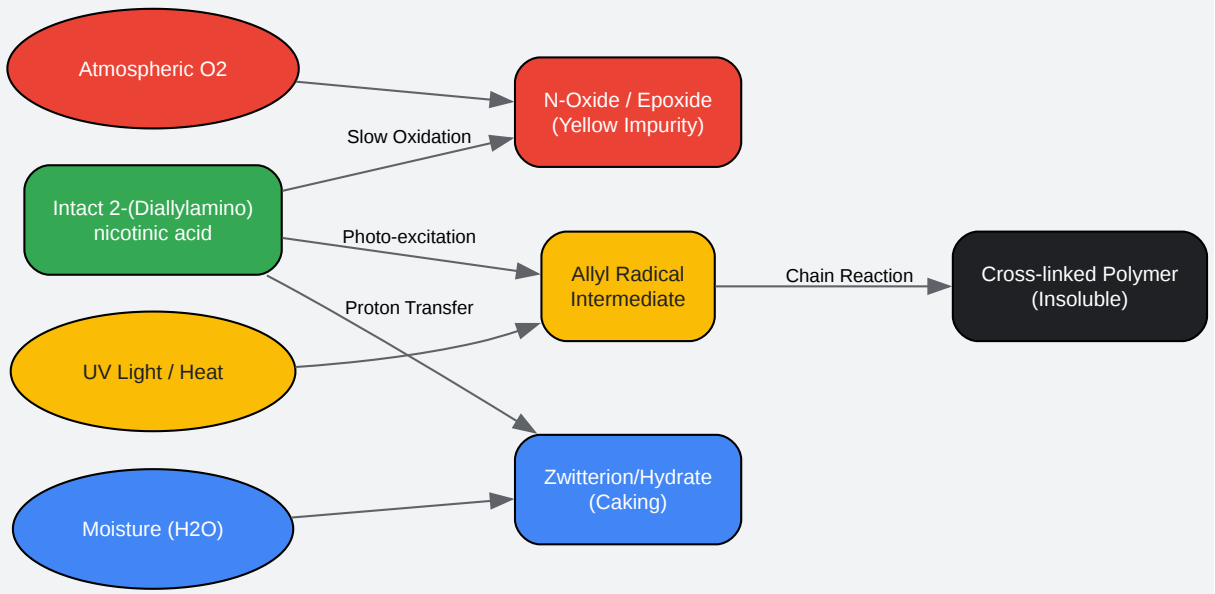

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Figure 1: Mechanistic pathways leading to degradation.[1] Note that moisture facilitates physical degradation (caking), while UV and Oxygen drive chemical decomposition.

The "Cold-Dark-Inert" Storage Protocol

This protocol is a self-validating system. If followed, the compound should remain stable for >2 years.[2]

Step 1: Container Selection

- Primary: Amber borosilicate glass vial with a Teflon (PTFE) lined screw cap.
  - Why: Amber glass blocks UV <400nm. PTFE prevents leaching of plasticizers which can initiate radical chemistry.

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- Secondary: Heat-sealable aluminized mylar bag (optional but recommended for long-term).

Step 2: The Inert Gas Purge (Critical)

Do not simply close the lid. You must displace the oxygen.

- Connect a gentle stream of Argon (preferred over Nitrogen due to higher density) to a pasture pipette.
- Insert the pipette into the vial, hovering 1cm above the powder surface.
- Flush for 30-60 seconds.
- Technique Tip: Slowly withdraw the pipette while screwing on the cap to minimize air re-entry.

Step 3: Temperature Control

- Standard: Store at -20°C.
- Short-term (<1 week): 2-8°C is acceptable if protected from light.
- Avoid: Room temperature storage for >24 hours.

Step 4: Thawing Protocol (The "Water Trap")

- Rule: Never open a cold vial immediately.
- Procedure: Allow the closed vial to equilibrate to room temperature (approx. 30-60 mins) inside a desiccator.
- Why: Opening a cold vial condenses atmospheric moisture onto the powder, instantly catalyzing zwitterionic caking and hydrolysis.

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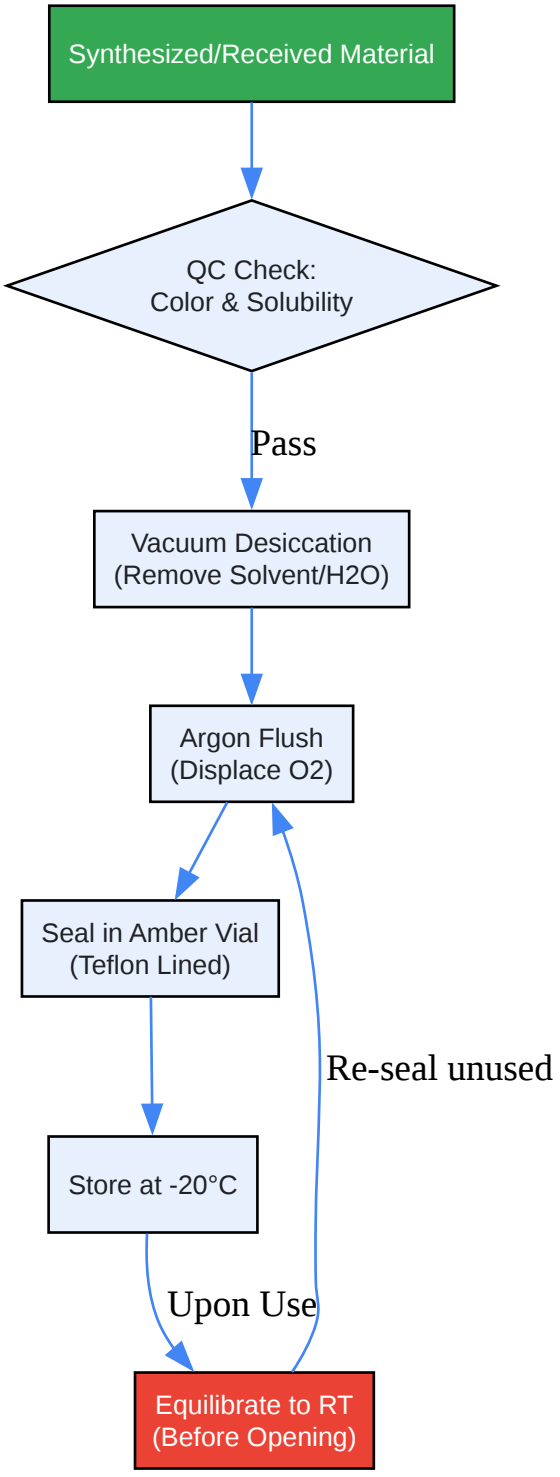

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Figure 2: The "Cold-Dark-Inert" workflow ensures minimal exposure to degradation vectors.

Troubleshooting & FAQs

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Q1: My powder has turned light yellow. Is it usable?

A: Likely yes, but with caution. Light yellowing indicates surface oxidation (N-oxide formation).

- Action: Check solubility in your reaction solvent (e.g., DMSO or Ethanol). If it dissolves clearly, the impurity level is likely <2%.
- Purification: If purity is critical, recrystallize.[3]
  - Solvent System: Ethanol/Water (9:1) or Ethyl Acetate/Hexane.
  - Method: Dissolve in warm solvent (do not boil excessively), filter hot to remove polymers, and cool slowly.

Q2: The material has formed a hard cake at the bottom of the vial.

A: This is "hygroscopic sintering." Moisture has caused the crystal surfaces to partially dissolve and fuse.

- Fix: Do not chip it out with a metal spatula (metal can scratch glass and introduce iron, an oxidation catalyst).
- Recovery: Place the open vial in a vacuum desiccator over

  or silica gel for 24 hours. Once dried, gently break the cake with a glass rod.

Q3: Can I store a solution of the compound?

A:No.

- In solution, the collision frequency between molecules increases, accelerating polymerization.
- If unavoidable, store in DMSO or Anhydrous Ethanol at -80°C for no more than 1 week. Avoid chlorinated solvents (DCM/Chloroform) as they can generate radicals over time.

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Q4: Why does the protocol specify Argon over Nitrogen?

A: Argon is heavier than air; Nitrogen is roughly the same density. Argon forms a "blanket" over the crystals, providing a more robust barrier against oxygen diffusion, especially if the seal is imperfect.

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